

# Application Notes and Protocols for Bik BH3 Antibody in Western Blot Analysis

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Bik (Bcl-2-interacting killer), a founding member of the BH3-only protein family, is a potent proapoptotic protein crucial in the intrinsic pathway of apoptosis.[1][2] Its activity is primarily mediated through its single Bcl-2 homology 3 (BH3) domain, which allows it to interact with and antagonize anti-apoptotic Bcl-2 family members such as Bcl-2 and Bcl-xL.[1] This interaction leads to the activation of effector proteins Bax and Bak, ultimately resulting in mitochondrial outer membrane permeabilization, cytochrome c release, and caspase activation.[1][3] Primarily localized to the endoplasmic reticulum (ER), Bik can induce apoptosis by mobilizing calcium from the ER to the mitochondria. Given its central role in programmed cell death, the detection and quantification of Bik protein levels by Western Blot analysis are essential for apoptosis-related research and the development of novel cancer therapeutics.

This document provides detailed application notes and a comprehensive protocol for the use of **Bik BH3** antibodies in Western Blot analysis.

# Data Presentation Antibody and Protein Specifications



Parameter	Value	Reference
Target Protein	Bik (Bcl-2-interacting killer)	
Target Domain	BH3 (Bcl-2 homology 3) domain	
Organism Reactivity	Human, Mouse	Abcam, Cell Signaling Technology Datasheets
Predicted Molecular Weight	~18 kDa	Abcam Datasheet
Observed Molecular Weight	18-20 kDa	Cell Signaling Technology, Proteintech Datasheets

**Recommended Antibody Dilutions for Western Blot** 

Antibody Supplier	Recommended Starting Dilution	Reference
Cell Signaling Technology (#4592)	1:1000	
Abcam (ab52982)	1 - 2 μg/ml	_
Proteintech (68438-1-lg)	1:2000 - 1:10000	
MyBioSource (MBS9503474)	1:500 - 1:1000	_

## **Recommended Positive and Negative Controls**

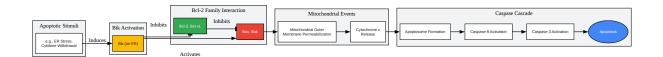


Control Type	Recommended Cell Lines/Tissues	Rationale	Reference
Positive Control	Jurkat, Raji, Ramos, PC-3, HT-29, SW480, Caco-2, THP-1, Daudi	Known to express endogenous levels of Bik protein.	Abcam, Cell Signaling Technology, Proteintech Datasheets,
Negative Control	Cell lines with confirmed low or no Bik expression (requires empirical validation or use of knockout cell lines)	To confirm antibody specificity and rule out non-specific binding.	
Loading Control	β-actin, GAPDH, or other housekeeping proteins	To ensure equal protein loading across all lanes.	-

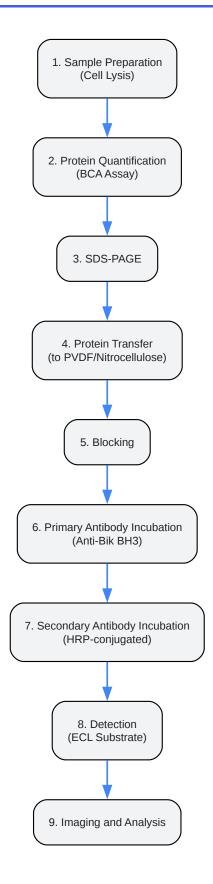
## **Signaling Pathway**

The following diagram illustrates the central role of Bik in the intrinsic apoptotic pathway.









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#### References

- 1. BIK-the founding member of the BH3-only family proteins: mechanisms of cell death and role in cancer and pathogenic processes PMC [pmc.ncbi.nlm.nih.gov]
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- 3. aacrjournals.org [aacrjournals.org]
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